

Technical Guide: Synthesis and Characterization of Morpholino(3-nitrophenyl)methanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Morpholino(3-nitrophenyl)methanone

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a technical overview of the synthesis and characterization of **Morpholino(3-nitrophenyl)methanone** based on available scientific literature. Information regarding the initial discovery, specific biological activities, and associated signaling pathways is not publicly available at the time of this report.

Introduction

Morpholino(3-nitrophenyl)methanone, also known as 4-(3-Nitrobenzoyl)morpholine, is a chemical compound with the molecular formula $C_{11}H_{12}N_2O_4$ ^[1]. It serves as a key intermediate in the synthesis of other organic molecules, such as (3-Aminophenyl)(morpholino)methanone, which are recognized as important precursors for active pharmaceutical ingredients^[2]. This guide details a documented synthetic route to **Morpholino(3-nitrophenyl)methanone** and summarizes its known physicochemical properties.

Physicochemical Properties

A summary of the key physicochemical properties of **Morpholino(3-nitrophenyl)methanone** is presented in Table 1.

Table 1: Physicochemical Properties of **Morpholino(3-nitrophenyl)methanone**

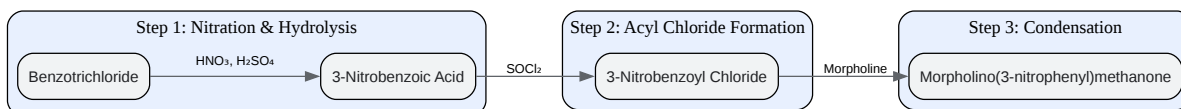
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₄	PubChem[1]
Molecular Weight	236.22 g/mol	PubChem[1]
IUPAC Name	morpholin-4-yl-(3-nitrophenyl)methanone	PubChem[1]
CAS Number	26162-90-3	PubChem[1]
Synonyms	4-(3-Nitrobenzoyl)morpholine	PubChem[1]
Appearance	Solid (presumed)	General Knowledge
Purity	95%+ (Commercially available)	Hunan chemfish Pharmaceutical co.,Ltd[3]

Synthesis of Morpholino(3-nitrophenyl)methanone

The synthesis of **Morpholino(3-nitrophenyl)methanone** can be achieved through a multi-step process starting from benzotrichloride. This synthetic pathway involves nitration, chlorination, and subsequent condensation with morpholine[2].

Synthetic Scheme

The overall workflow for the synthesis is depicted in the diagram below.



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Caption: Synthetic workflow for **Morpholino(3-nitrophenyl)methanone**.

Experimental Protocols

The following protocols are based on the synthesis of (3-Aminophenyl)(morpholino)methanone, where **Morpholino(3-nitrophenyl)methanone** is a key intermediate[2].

Step 1: Synthesis of 3-Nitrobenzoic Acid from Benzotrichloride

- In a suitable reaction vessel, benzotrichloride is subjected to nitration using a mixture of nitric acid (HNO_3) and sulfuric acid (H_2SO_4).
- This reaction concurrently results in the hydrolysis of the trichloromethyl group to a carboxylic acid.
- The reaction mixture is worked up to isolate 3-nitrobenzoic acid. A selectivity of 90-95% for the meta-nitro isomer is reported[2].
- Purification of 3-nitrobenzoic acid is achieved through column chromatography[2].

Step 2: Synthesis of 3-Nitrobenzoyl Chloride

- 3-Nitrobenzoic acid is treated with thionyl chloride (SOCl_2) to convert the carboxylic acid to an acyl chloride.
- The reaction is carried out under appropriate conditions to ensure complete conversion.
- The resulting 3-nitrobenzoyl chloride is obtained with a reported yield of 80%[2].

Step 3: Synthesis of **Morpholino(3-nitrophenyl)methanone**

- 3-Nitrobenzoyl chloride is condensed with morpholine.
- The reaction is performed in a suitable solvent and may require a base to neutralize the hydrochloric acid byproduct.
- The product, **Morpholino(3-nitrophenyl)methanone**, is isolated and purified.
- A yield of 80% is reported for this condensation step[2].

Characterization Data

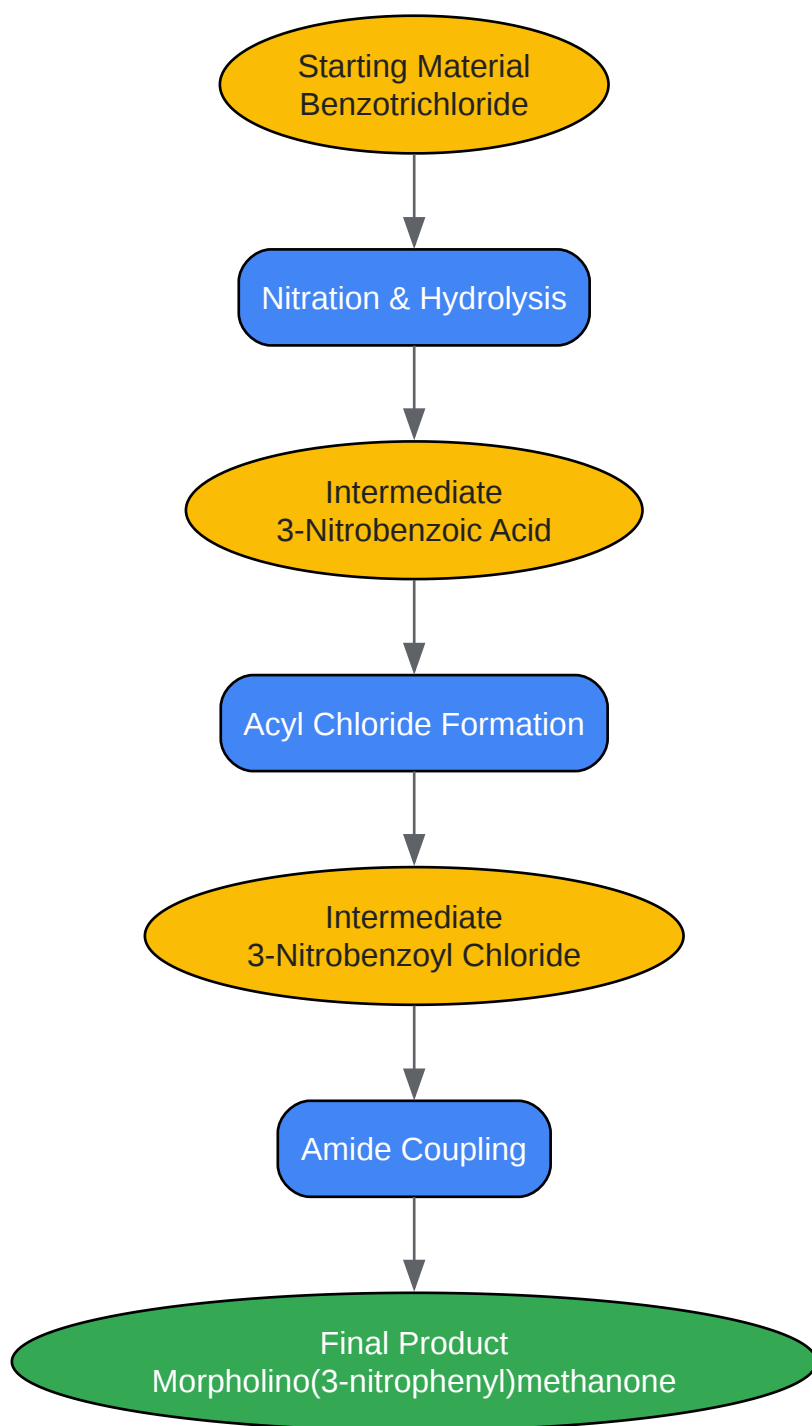
The characterization data for the synthesized **Morpholino(3-nitrophenyl)methanone** is summarized in Table 2.

Table 2: Characterization Data for **Morpholino(3-nitrophenyl)methanone**

Analysis	Data	Source
¹ H NMR (500 MHz, CDCl ₃)	δ 8.930 (d, 1H), 8.42 (dd, 1H), 8.41 (dd, 1H), 7.69 (dd, 1H), 3.64 (t, 4H), 3.41 (t, 4H)	Asian J. Chem.[4]
IR (KBr pellet, cm ⁻¹)	1526 (C-N), 1382 (N-O)	Asian J. Chem.[4]
GC-MS (m/e)	235, 205, 189, 150, 134, 104, 76, 56, 28	Asian J. Chem.[4]

Logical Relationship of Synthetic Steps

The synthesis follows a logical progression of functional group transformations.



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Caption: Logical flow of the synthesis of **Morpholino(3-nitrophenyl)methanone**.

Conclusion

This technical guide provides a detailed overview of a published method for the synthesis of **Morpholino(3-nitrophenyl)methanone**, a valuable intermediate in organic synthesis. The provided experimental protocols and characterization data serve as a resource for researchers and scientists in the field of drug development and chemical synthesis. Further research is required to elucidate the potential biological activities and explore the broader applications of this compound.

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References

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